

A Comparative Guide to the Mechanical Properties of High-Performance Polymer Films

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Compound of Interest

Compound Name: 1,3-Bis(3-aminophenoxy)benzene

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For researchers and professionals in drug development and material science, the selection of high-performance polymer films is critical for a myriad of applications, from sterile packaging to implantable devices. This guide provides a detailed comparison of the mechanical properties of films derived from **1,3-Bis(3-aminophenoxy)benzene** (APB-133) against two commercially available high-performance polyimide films: Kapton® HN and Upilex®-S.

Data Presentation: A Side-by-Side Comparison

The following tables summarize the key mechanical properties of polyimide and polyamide films derived from APB-133 and its analogs, alongside the properties of Kapton® HN and Upilex®-S for a comprehensive comparison.

Table 1: Mechanical Properties of Polyimide Films



Polymer Composition	Tensile Strength (MPa)	Tensile Modulus (GPa)	Elongation at Break (%)	Reference
APB-133 Based Polyimides				
Polyimide from APB-133 and 3,3',4,4'- biphenyltetracarb oxylic dianhydride (BPDA)	Not Specified	Not Specified	Not Specified	[1]
Polyimide from APB-133 and Pyromellitic Dianhydride (PMDA)	Not Specified	Not Specified	Not Specified	[2]
Alternative High- Performance Polyimide Films				
Kapton® HN (25 μm)	231	2.5	72	[3][4][5][6][7]
Upilex®-S (25 μm)	520	9.1	Not Specified	[8][9][10][11]
Polyimide from 2,6-bis(m- aminophenoxy)b enzoyl naphthalene and various dianhydrides	35-56	0.9-1.1	4.4-7.0	[12]
Polyimides from various diamines and dianhydrides	94-120	1.85-2.18	7-15	[13]



Table 2: Mechanical Properties of Polyamide Films

Polymer Composition	Tensile Strength (MPa)	Tensile Modulus (GPa)	Elongation at Break (%)	Reference
APB-133 Analog Based Polyamides				
Polyamide from 4-(1- adamantyl)-1,3- bis(4- aminophenoxy)b enzene and various diacids	77-92	1.5-2.5	Not Specified	[14]
Alternative Aromatic Polyamides				
Polyamides from 4-[4-(1-methyl-1- phenylethyl)phen oxy]-1,3-diamino benzene and diacid chlorides	79-93	1.7-2.6	9-15	[15]

Experimental Protocols

The mechanical properties cited in this guide are primarily determined through tensile testing. The following is a detailed methodology for this key experiment, based on the widely recognized ASTM D882 standard.

Tensile Testing of Thin Polymer Films (ASTM D882)

1. Objective: To determine the tensile properties of thin plastic sheeting, including tensile strength, tensile modulus, and elongation at break.



2. Apparatus:

- Universal Testing Machine (UTM): Equipped with a suitable load cell for the expected breaking force of the films.
- Grips: Pneumatic or mechanical grips with flat, smooth, or serrated faces to securely hold the film specimen without causing premature failure.
- Extensometer (optional): For precise strain measurement, particularly for determining modulus.
- Micrometer: To accurately measure the thickness of the film specimens.
- Specimen Cutter: A die cutter or other device to prepare uniform rectangular or dog-bone shaped specimens.

3. Specimen Preparation:

- Cut film samples into uniform strips. A typical specimen size is 25 mm in width and 150 mm in length.[3]
- Measure the thickness of each specimen at several points along the gauge length and calculate the average thickness.
- Condition the specimens at a standard laboratory atmosphere of $23 \pm 2^{\circ}$ C and $50 \pm 5\%$ relative humidity for a minimum of 40 hours prior to testing.

4. Test Procedure:

- Set the initial grip separation on the UTM. A common gauge length is 100 mm.[6]
- Mount the specimen in the grips, ensuring it is aligned vertically and centered within the grips.
- Set the crosshead speed (rate of grip separation). A typical speed is 50 mm/min.[3][6]
- Start the test and record the load and elongation data until the specimen ruptures.
- Conduct at least five tests for each sample to ensure statistical significance.

5. Data Analysis:

- Tensile Strength: The maximum stress applied to the specimen before it breaks, calculated by dividing the maximum load by the original cross-sectional area of the specimen.
- Tensile Modulus (Young's Modulus): A measure of the stiffness of the material, calculated from the slope of the initial linear portion of the stress-strain curve.
- Elongation at Break: The percentage increase in length of the specimen at the point of rupture, calculated by dividing the extension at break by the initial gauge length and





multiplying by 100.

Visualizing the Process: From Monomer to Mechanical Data

To better understand the workflow from polymer synthesis to the acquisition of mechanical property data, the following diagrams created using Graphviz illustrate the key stages.

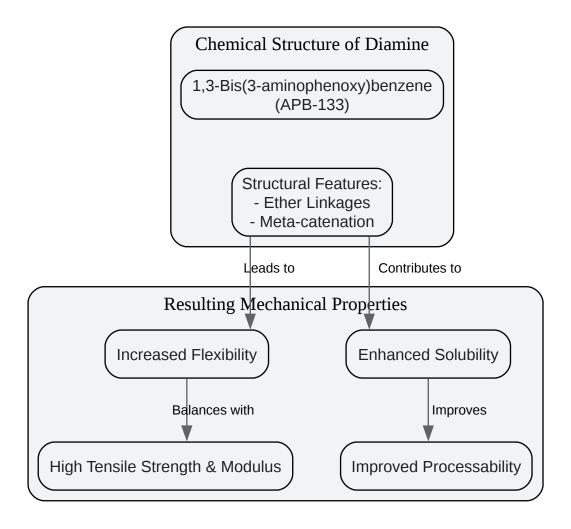


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Caption: Experimental workflow from monomer synthesis to mechanical property analysis.

The relationship between the chemical structure of the diamine and the resulting mechanical properties of the polyimide film is a key consideration for material design. The following diagram illustrates this structure-property relationship.





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Caption: Influence of APB-133's chemical structure on film mechanical properties.

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